

# Technical Monograph: Spectroscopic Characterization of 3-Mercaptopentanol-1-ol

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## Compound of Interest

Compound Name: 3-mercaptopentanol-1-ol

CAS No.: 548740-99-4

Cat. No.: B1201759

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## Executive Summary & Compound Identity

**3-Mercaptopentanol-1-ol** (also known as 3-sulfanylpentanol-1-ol) is a bifunctional volatile thiol containing both a hydroxyl group and a sulfhydryl group. It is structurally significant in flavor chemistry (contributing to "meaty," "broth," and "allium" notes) and serves as a challenging case study for spectroscopic characterization due to its susceptibility to oxidation and the diastereotopic nature of its methylene protons induced by the chiral center at C3.

This guide provides a rigorous breakdown of its spectral signature, designed to assist researchers in confirming identity and purity during synthesis or isolation.

## Chemical Structure[1][2][3][4][5]

- IUPAC Name: 3-Sulfanylpentanol-1-ol
- Molecular Formula: C<sub>5</sub>H<sub>12</sub>OS
- Molecular Weight: 120.21 g/mol

- Key Structural Feature: Chiral center at C3, rendering C2 and C4 protons diastereotopic.

## Sample Preparation & Handling (Critical Protocol)

Scientific Integrity Note: The primary cause of spectral misinterpretation for this compound is the presence of the disulfide dimer (3,3'-dithiodipentan-1-ol), formed via oxidative coupling of the thiol group.

## Protocol: Anaerobic Preparation for Spectroscopy

To ensure data fidelity, the following "Self-Validating" protocol is required before acquisition:

- Purge: Flush the NMR tube or IR cell with dry Argon or Nitrogen for 2 minutes prior to sample introduction.
- Solvent Choice: Use  $\text{CDCl}_3$  treated with anhydrous  $\text{K}_2\text{CO}_3$  to remove traces of acid, which can catalyze disulfide formation.
- Validation: Immediately acquire a quick  $^1\text{H}$  NMR scan (1 scan). If a signal appears at  $\sim 2.7$  ppm (disulfide methine), the sample is compromised. The thiol methine should appear at  $\sim 2.9$  ppm.

## Mass Spectrometry (MS) Profiling

Method: Electron Ionization (EI), 70 eV.

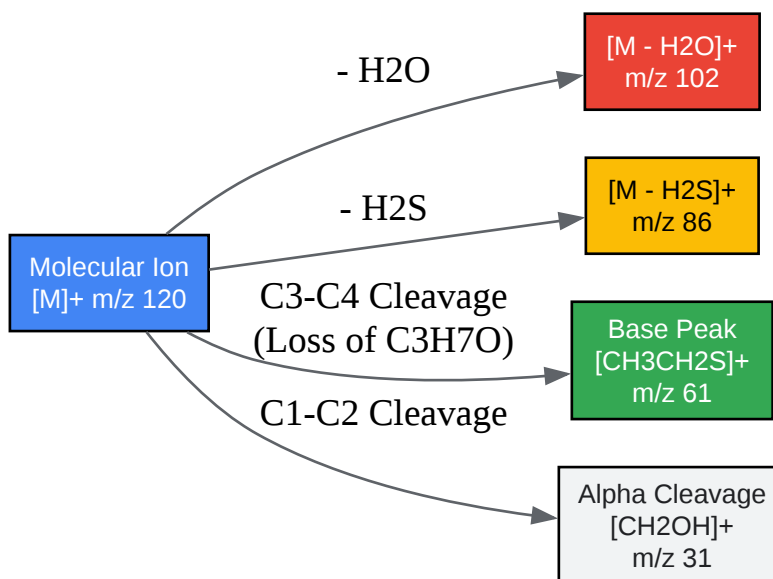
The mass spectrum of **3-mercaptopentan-1-ol** is dominated by fragmentation pathways driven by the sulfur atom's ability to stabilize a positive charge and the facile loss of small neutral molecules (water, hydrogen sulfide).

## Quantitative Ion Table

| m/z (Mass-to-Charge) | Relative Intensity | Fragment Assignment | Mechanistic Origin                              |
|----------------------|--------------------|---------------------|-------------------------------------------------|
| 120                  | < 5%               | $[M]^+$             | Molecular Ion (often weak in alcohols)          |
| 102                  | 15-20%             | $[M - H_2O]^+$      | Dehydration (1,4-elimination favored)           |
| 86                   | 40-50%             | $[M - H_2S]^+$      | Loss of Hydrogen Sulfide                        |
| 75                   | 20-30%             | $[C_3H_7S]^+$       | -cleavage at C2-C3 bond (loss of $CH_2CH_2OH$ ) |
| 61                   | 100% (Base)        | $[CH_3CH_2S]^+$     | Thiol-specific fragment (Ethylthio ion)         |
| 47                   | 30-40%             | $[CH_2SH]^+$        | Characteristic primary thiol fragment           |
| 31                   | 20-30%             | $[CH_2OH]^+$        | -cleavage at C1-C2 (Alcohol characteristic)     |

## Fragmentation Logic Diagram

The following diagram illustrates the competing fragmentation pathways. The stability of the sulfur cation directs the base peak formation.



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Figure 1: Primary fragmentation pathways for **3-mercaptopentan-1-ol** under 70 eV EI.

## Infrared Spectroscopy (IR) Fingerprinting

Method: ATR-FTIR (Neat liquid).

The IR spectrum serves as the rapid "Go/No-Go" gauge for functional group integrity. The S-H stretch is the critical diagnostic band; its absence implies oxidation.

| Wavenumber ( $\text{cm}^{-1}$ ) | Vibration Mode            | Diagnostic Value                                          |
|---------------------------------|---------------------------|-----------------------------------------------------------|
| 3300 - 3400                     | O-H Stretch (Broad)       | Confirms Alcohol. Broadness indicates H-bonding.          |
| 2960, 2930                      | C-H Stretch (Alkyl)       | Standard backbone vibrations.                             |
| 2550 - 2580                     | S-H Stretch (Weak, Sharp) | CRITICAL: Confirms free thiol. Disappears upon oxidation. |
| 1460                            | $\text{CH}_2$ Scissoring  | Standard alkane backbone.                                 |
| 1050 - 1060                     | C-O Stretch               | Primary alcohol confirmation.                             |
| 600 - 700                       | C-S Stretch               | Weak, often obscured in fingerprint region.               |

# Nuclear Magnetic Resonance (NMR) Elucidation

Solvent: CDCl<sub>3</sub> (referenced to 7.26 ppm).

## <sup>1</sup>H NMR (Proton) Analysis

Note: Due to the chiral center at C3, the protons on C1, C2, and C4 are diastereotopic, often appearing as complex multiplets rather than simple triplets or quartets.

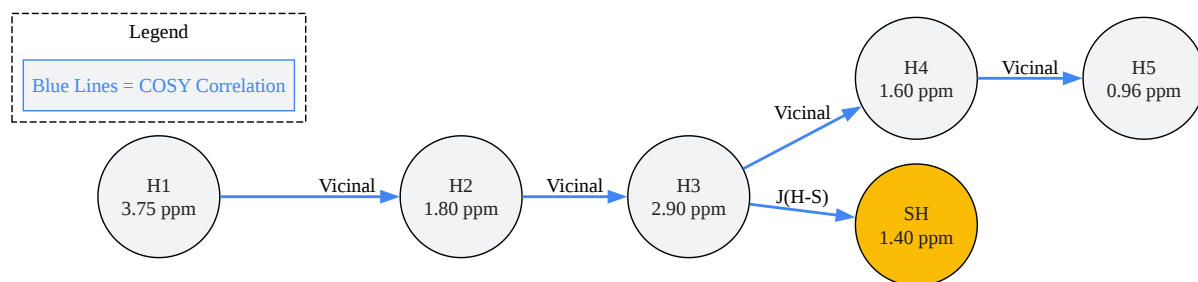
| Position | Shift (δ ppm) | Multiplicity         | Integration | Assignment Logic                                   |
|----------|---------------|----------------------|-------------|----------------------------------------------------|
| H-1      | 3.72 - 3.78   | Multiplet (m)        | 2H          | Deshielded by Oxygen.<br>Diastereotopic splitting. |
| H-3      | 2.85 - 2.95   | Multiplet (m)        | 1H          | Methine proton on chiral center (alpha to SH).     |
| H-2      | 1.75 - 1.90   | Multiplet (m)        | 2H          | Beta to both OH and SH.<br>Complex coupling.       |
| H-4      | 1.50 - 1.65   | Multiplet (m)        | 2H          | Methylene of the ethyl group.                      |
| -SH      | 1.35 - 1.50   | Doublet (d, J~7Hz)   | 1H          | Exchangeable.<br>Split by H-3.                     |
| H-5      | 0.96          | Triplet (t, J=7.4Hz) | 3H          | Terminal methyl group.                             |

## <sup>13</sup>C NMR (Carbon) Analysis

| Position | Shift ( $\delta$ ppm) | Assignment                                         |
|----------|-----------------------|----------------------------------------------------|
| C-1      | 60.5                  | CH <sub>2</sub> -OH (Deshielded by Oxygen)         |
| C-3      | 41.2                  | CH-SH (Deshielded by Sulfur)                       |
| C-2      | 39.8                  | CH <sub>2</sub> (Bridge between functional groups) |
| C-4      | 29.5                  | CH <sub>2</sub> (Ethyl group methylene)            |
| C-5      | 11.4                  | CH <sub>3</sub> (Terminal methyl)                  |

## NMR Connectivity Map

This diagram visualizes the scalar couplings (COSY correlations) essential for verifying the carbon backbone connectivity.



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Figure 2: H-H COSY Correlation Map. Note the coupling between H3 and the thiol proton (SH), which is diagnostic for free thiols.

## References

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